

4-(Trifluoromethyl)benzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzaldehyde

Cat. No.: B058038

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Technical Guide: 4-(Trifluoromethyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-(Trifluoromethyl)benzaldehyde**, a key reagent and building block in organic synthesis, particularly in the development of novel pharmaceutical compounds.

Core Physicochemical Data

The fundamental molecular and physical properties of **4-(Trifluoromethyl)benzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₅ F ₃ O	[1][2][3][4]
Molecular Weight	174.12 g/mol	[1][3][4][5][6]
Alternate Molecular Weight	174.1199 g/mol	[2]
CAS Registry Number	455-19-6	[2]
Appearance	Clear colorless to yellow liquid	[3]
Density	1.275 g/mL at 25 °C	[3][6]
Boiling Point	66-67 °C at 13 mmHg	[3]
Refractive Index	n ₂₀ /D 1.463	[3]

Chemical Structure

The molecular structure of **4-(Trifluoromethyl)benzaldehyde** is characterized by a benzene ring substituted with a formyl group (-CHO) and a trifluoromethyl group (-CF₃) at the para (4) position.

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